Technical Guide: Mechanism and Application of 2-Amino-N-Hydroxybutanamide (AbHA)

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Compound of Interest

Compound Name:	*2-amino-N-hydroxybutanamide*
CAS No.:	*36212-74-5*
Cat. No.:	*B1266863*

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Executive Summary

2-Amino-N-hydroxybutanamide (also known as 2-Aminobutyrohydroxamic Acid or AbHA) is a synthetic hydroxamic acid derivative of the non-proteinogenic amino acid 2-aminobutyric acid. It serves as a critical chemical probe in biochemistry due to its structural isosterism with Threonine and Valine, combined with a potent metal-chelating "warhead."

Its primary mechanism of action is bimodal:

- Translation Arrest: It acts as a non-hydrolyzable transition-state analogue for Aminoacyl-tRNA Synthetases (specifically Threonine- and Valine-tRNA Synthetases), competitively inhibiting the formation of the aminoacyl-adenylate intermediate.
- Metalloprotease Inhibition: The hydroxamic acid moiety functions as a bidentate ligand, chelating catalytic Zinc (

) ions in the active sites of Matrix Metalloproteinases (MMPs) and Aminopeptidases, thereby blocking peptide hydrolysis.

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This guide details the molecular mechanics of these interactions and provides validated protocols for assessing its inhibitory potency.

Chemical Identity & Structural Logic

To understand the mechanism, one must first deconstruct the molecule's design. AbHA is a "Trojan Horse" inhibitor.

- Recognition Element (The Body): The 2-aminobutyl chain mimics the side chains of Threonine (minus the hydroxyl) and Valine. This allows the molecule to enter the highly specific substrate pockets of enzymes processing these amino acids.
- The Warhead (The Tail): The carboxylic acid of the parent amino acid is replaced by a hydroxamic acid group (

). Unlike a carboxylate, the hydroxamate cannot form a high-energy anhydride bond with AMP (in tRNA synthetases) or be cleaved easily by proteases, essentially "freezing" the enzyme in a non-productive complex.

Property	Specification
IUPAC Name	2-amino-N-hydroxybutanamide
Common Abbreviation	AbHA / 2-ABHA
CAS Number	36212-74-5
Molecular Formula	
Key Functional Group	Hydroxamic Acid (Metal Chelator)
Primary Targets	ThrRS, ValRS, MMPs, Aminopeptidase N

Mechanism of Action 1: Aminoacyl-tRNA Synthetase Inhibition

The Pathway

Aminoacyl-tRNA synthetases (aaRS) catalyze the esterification of a specific amino acid to its cognate tRNA.[1][2][3][4] This is a two-step reaction:

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- Activation: Amino Acid + ATP

  Aminoacyl-AMP (Adenylate) + PPi[2]

- Transfer: Aminoacyl-AMP + tRNA

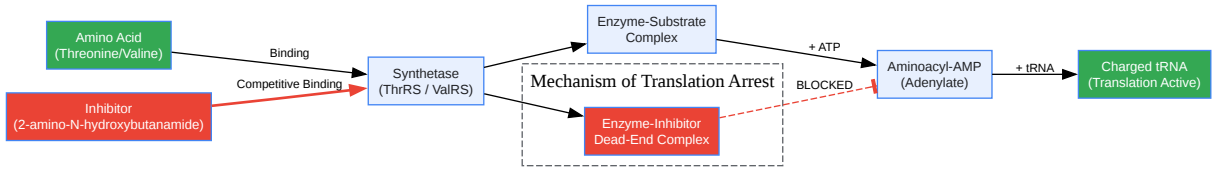
  Aminoacyl-tRNA + AMP

The Blockade

AbHA acts as a competitive inhibitor during the Activation step.

- Mimicry: The enzyme (e.g., Threonine-tRNA Synthetase) recognizes the 2-aminobutyl group and binds AbHA in the active site.
- Dead-End Complex: The enzyme attempts to activate the hydroxamate with ATP. However, the hydroxamate oxygen is a poor nucleophile compared to the carboxylate oxygen, or—more commonly—the hydroxamate forms a stable, tight-binding complex with the active site magnesium/zinc ions and the ATP pocket, preventing the formation of the high-energy adenylate.
- Result: The tRNA cannot be charged. Protein synthesis halts due to the depletion of available Thr-tRNA or Val-tRNA.

Pathway Visualization



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Caption: Competitive inhibition of tRNA synthetase by AbHA, preventing the formation of the essential aminoacyl-adenylate intermediate.

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Mechanism of Action 2: Metalloprotease Inhibition

The Pathway

Metalloproteases (like MMPs and Aminopeptidases) rely on a catalytic Zinc ion (

) in their active site to activate a water molecule for peptide bond hydrolysis.

The Blockade (Zinc Chelation)

AbHA functions as a potent metalloenzyme inhibitor via Bidentate Chelation.

- The Carbonyl Oxygen and the Hydroxyl Oxygen of the hydroxamic acid group coordinate simultaneously to the active site Zinc ion.
- This forms a stable 5-membered chelate ring.
- The Zinc ion is now occupied and cannot activate the water molecule required for catalysis.
- The 2-aminobutyl side chain fits into the hydrophobic S1' pocket of the enzyme, conferring specificity (selectivity depends on the fit of this alkyl chain).

Chelation Visualization

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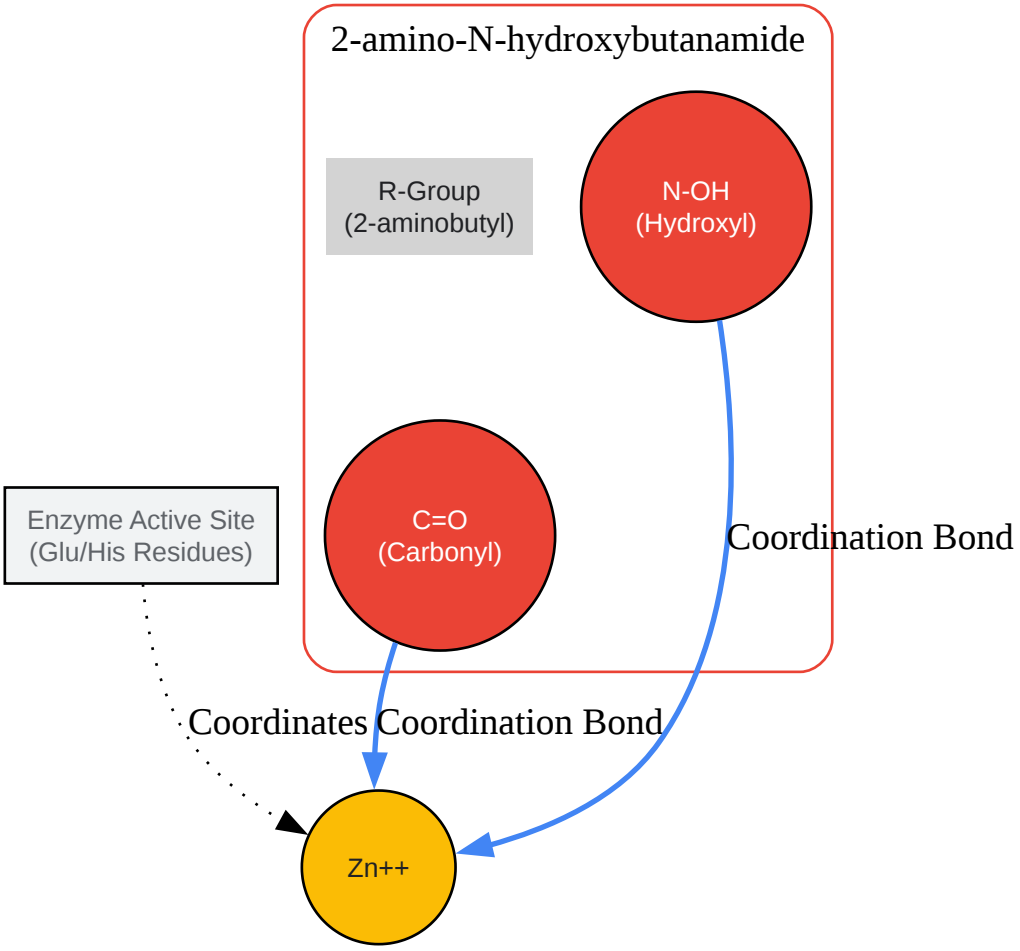

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Caption: Bidentate chelation model where the hydroxamate warhead locks the catalytic Zinc ion, preventing enzymatic turnover.

Experimental Protocols

To validate the activity of **2-amino-N-hydroxybutanamide**, two distinct assays are recommended depending on the target of interest.

Protocol A: ATP-PPi Exchange Assay (For tRNA Synthetase Inhibition)

This protocol measures the inhibition of the "Activation" step (Amino acid + ATP

Aminoacyl-AMP + PPi).

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Reagents:

- Purified Threonine-tRNA Synthetase (ThrRS).[3]
- Radiolabeled Sodium Pyrophosphate (

  P-PPi).
- L-Threonine (Substrate).
- **2-amino-N-hydroxybutanamide** (Inhibitor).
- Activated Charcoal (in 3.5% perchloric acid).

Workflow:

- Reaction Mix: Prepare buffer (100 mM HEPES pH 7.5, 10 mM

  , 2 mM ATP).
- Inhibitor Titration: Add AbHA at varying concentrations (

  to

).
- Initiation: Add Enzyme (ThrRS) and

  P-PPi. Incubate at 37°C for 10 minutes.
- Quenching: Stop reaction by adding the Charcoal/Acid suspension.
  - Mechanism:[2][4][5][6][7] Charcoal binds ATP (and the newly formed

    P-ATP) but not free PPi.
- Filtration & Counting: Filter the mixture on glass fiber filters. Wash to remove free PPi. Count the radioactivity on the filter (representing

  P-ATP formed via exchange).

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- Analysis: Plot % Activity vs. Log[AbHA] to determine

  .

Protocol B: Fluorogenic Substrate Assay (For Metalloprotease Inhibition)

This protocol uses a FRET peptide to measure proteolytic activity.

Reagents:

- Recombinant MMP-9 or Aminopeptidase N.
- FRET Peptide Substrate (e.g., Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH2).
- Assay Buffer (50 mM Tris, 10 mM

  , 10

  , 0.05% Brij-35, pH 7.5).

Workflow:

- Baseline: Dissolve AbHA in DMSO.
- Pre-incubation: Incubate Enzyme + AbHA (various concentrations) in Assay Buffer for 15 minutes at 25°C to allow equilibrium binding (chelation is time-dependent).
- Substrate Addition: Add FRET peptide (

  final).
- Kinetic Read: Monitor fluorescence immediately (Ex: 328 nm / Em: 393 nm) for 20 minutes.
- Calculation: Calculate the slope (RFU/min) for the linear portion.
  - .

Comparative Data Summary

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The following table summarizes typical kinetic parameters for amino acid hydroxamates against their targets. Note: Values are representative of the class (AbHA and close analogues).

Target Enzyme	Substrate Mimicry	Mechanism	Typical /
Thr-tRNA Synthetase	Threonine	Adenylate Analogue	
Val-tRNA Synthetase	Valine	Adenylate Analogue	
Aminopeptidase N	N-terminal AA	Zinc Chelation	
MMP-9	Collagen/Gelatin	Zinc Chelation	

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